

Thermodynamic properties of monochlorotrifluoromethane

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An In-Depth Technical Guide to the Thermodynamic Properties of Monochlorotrifluoromethane (R-13)

Authored by: Gemini, Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of the core thermodynamic and transport properties of monochlorotrifluoromethane, commonly known as R-13 (CClF₃). Designed for researchers, scientists, and engineers, this document synthesizes key data from authoritative sources into a practical and accessible format. It delves into the pressure-volume-temperature (P-V-T) relationships, caloric properties, phase change characteristics, and transport phenomena of R-13. Furthermore, it outlines standardized experimental methodologies for property determination and discusses the significant environmental impact that has led to the phasing out of its use under international protocols.

Introduction and Chemical Identity

Monochlorotrifluoromethane (CClF₃) is a synthetic, non-flammable, and non-corrosive chlorofluorocarbon (CFC) that was commercialized under trade names such as Freon 13.^{[1][2]} Its chemical structure consists of a central carbon atom bonded to one chlorine atom and three fluorine atoms. Historically, its primary application was as a low-temperature refrigerant, particularly in the low stage of cascade refrigeration systems, owing to its very low normal boiling point.^[3]

While its thermal properties made it effective for such applications, R-13 possesses a high ozone depletion potential (ODP) of 1.0 (relative to CFC-11) and a very high global warming potential (GWP) of 14,400 over a 100-year time horizon.[1][4] Consequently, its production and use have been largely discontinued under the Montreal Protocol to protect the stratospheric ozone layer.[2] Nevertheless, understanding its thermodynamic properties remains crucial for managing existing systems, conducting atmospheric research, and developing suitable long-term replacements.

Table 1: Core Physical and Environmental Properties of R-13

Property	Value	Units
Chemical Formula	CClF ₃	-
Molar Mass	104.46	g/mol
Normal Boiling Point	-81.5	°C
Melting Point	-181	°C
Critical Temperature	29.2	°C (84.6 °F)
Critical Pressure	3.91	MPa (567.8 psia)
Critical Density	575.1	kg/m ³ (35.9 lb/ft ³)
Ozone Depletion Potential (ODP)	1.0	(CFC-11 = 1.0)
Global Warming Potential (GWP, 100-yr)	14,400	(CO ₂ = 1.0)
ASHRAE Safety Rating	A1	-
(Data sourced from[1][3][4])		

P-V-T Behavior and Equation of State

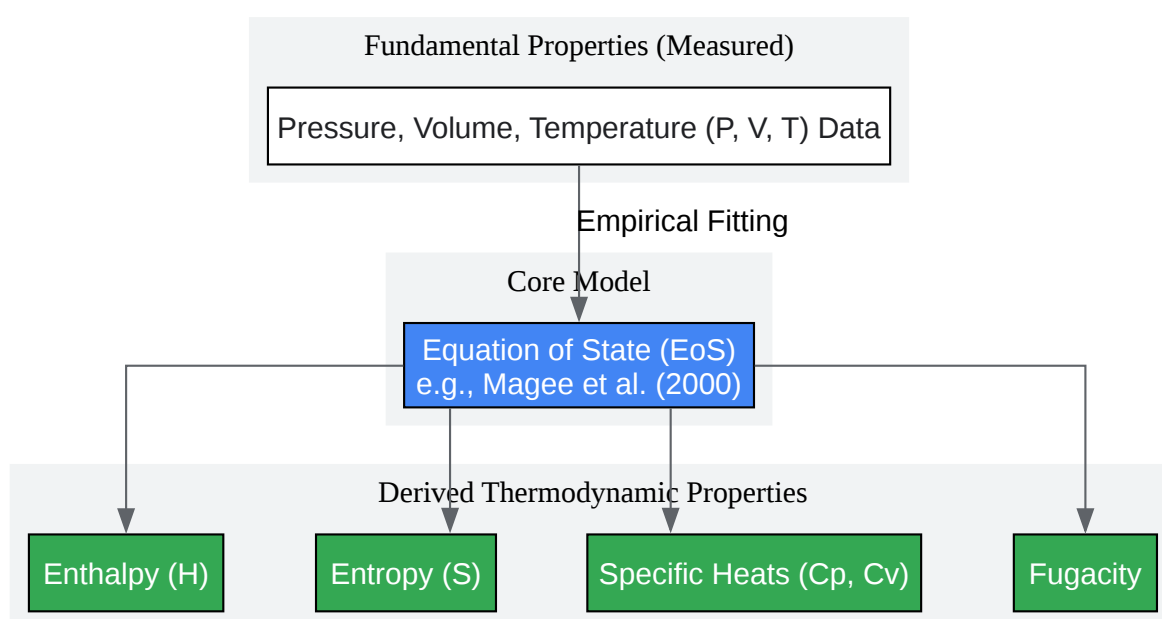
The relationship between pressure (P), volume (V), and temperature (T) is fundamental to all thermodynamic analysis. For R-13, this behavior is accurately described by specialized

equations of state (EoS) that far exceed the predictive capabilities of the ideal gas law, especially near the saturation curve and in the liquid phase.

The Equation of State: A Cornerstone for Property Calculation

An accurate EoS is paramount as it serves as the foundation from which most other thermodynamic properties, such as enthalpy, entropy, and specific heats, are derived. For R-13, highly accurate thermodynamic and transport property data can be calculated from models presented by Magee, Outcalt, and Ely (2000).[5] This EoS is valid over a wide range of conditions, from the triple point to temperatures and pressures well into the supercritical region. [5] Earlier models, such as the Martin-Hou equation of state, were also used and provided a good basis for property prediction.[6]

The necessity for such complex, empirically fitted equations stems from the non-ideal behavior of real fluids, including intermolecular forces and finite molecular volume. These factors are critical for accurately modeling fluid behavior during processes like compression, expansion, and heat transfer in refrigeration cycles.



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Caption: Relationship between fundamental P-V-T data and derived properties via an Equation of State.

Saturated Properties and Phase Change

The behavior of R-13 at the liquid-vapor interface is critical for its application in refrigeration. The data below represents the properties of saturated liquid and vapor at various temperatures.

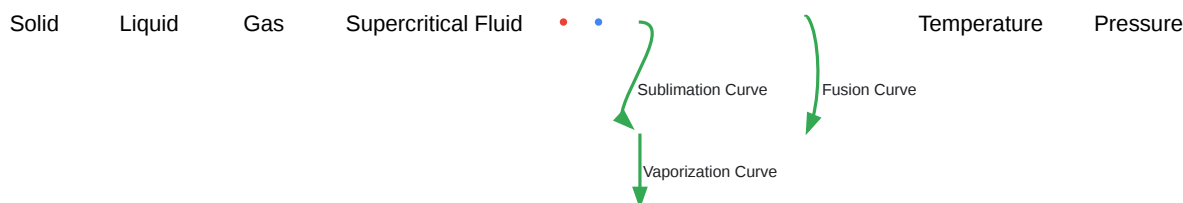
Table 2: Thermodynamic Properties of Saturated R-13

Temp. (°C)	Temp. (°F)	Pressure (psia)	Liquid Density (lb/ft ³)	Vapor Density (lb/ft ³)	Enthalpy of Vaporization (BTU/lb)
-95.6	-140	6.4	98.20	0.2223	68.96
-84.4	-120	12.5	95.62	0.4071	66.60
-73.3	-100	22.2	92.95	0.6811	64.08
-62.2	-80	37.0	90.17	1.082	61.35
-51.1	-60	58.2	87.23	1.644	58.35
-40.0	-40	87.4	84.10	2.411	55.01
-28.9	-20	126.4	80.71	3.435	51.24
-17.8	0	176.7	76.96	4.793	46.88
-6.7	20	240.4	72.71	6.602	41.67
4.4	40	319.5	67.64	9.070	35.19

(Data compiled from the Refrigerant Reference Guide, 5th Edition)[3]

The enthalpy of vaporization (latent heat) is a key metric, representing the energy required to change the phase from liquid to vapor at a constant temperature and pressure. As temperature increases, the enthalpy of vaporization decreases, eventually reaching zero at the critical point.

[7]



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Caption: Conceptual Pressure-Temperature (P-T) phase diagram for Monochlorotrifluoromethane (R-13).

Transport Properties

Transport properties, namely viscosity and thermal conductivity, govern the rates of momentum and heat transfer, respectively. They are essential for modeling pressure drop in piping and heat transfer rates in evaporators and condensers.

Viscosity

Viscosity is a measure of a fluid's resistance to flow. For R-13, the viscosity of the gaseous phase at 0 °C is approximately 13.3 mPa·s (0.0133 cP).[1] Like most fluids, the viscosity of R-13 is dependent on both temperature and pressure. In the absence of extensive experimental data, corresponding states methods can be employed to estimate viscosity with reasonable accuracy, using a well-characterized reference fluid like propane.[5]

Thermal Conductivity

Thermal conductivity quantifies the ability of a material to conduct heat. At 300 K (26.85 °C), the thermal conductivity of R-13 is 0.01217 W·m⁻¹·K⁻¹. [1] This property is crucial for heat exchanger design, as it directly influences the overall heat transfer coefficient.

Table 3: Key Transport Properties of R-13

Property	Condition	Value	Units
Gas Viscosity (η)	0 °C	13.3	mPa·s
Gas Viscosity (η)	25 °C	14.1	mPa·s
Thermal Conductivity	300 K (26.85 °C)	0.01217	W·m ⁻¹ ·K ⁻¹
(Data sourced from[1])			

Experimental Determination of Properties: A Validated Protocol

The trustworthiness of thermodynamic data is rooted in meticulous and verifiable experimental procedures. The following protocol outlines a standard method for determining the vapor pressure of a substance like R-13.

Protocol: Vapor Pressure Measurement via the Static Method

Objective: To accurately measure the saturation pressure of R-13 as a function of temperature.

Core Principle: This method involves confining a pure, degassed sample of the fluid in a thermostatically controlled vessel over a pool of its own liquid. At thermal equilibrium, the pressure measured in the vessel is the vapor pressure.

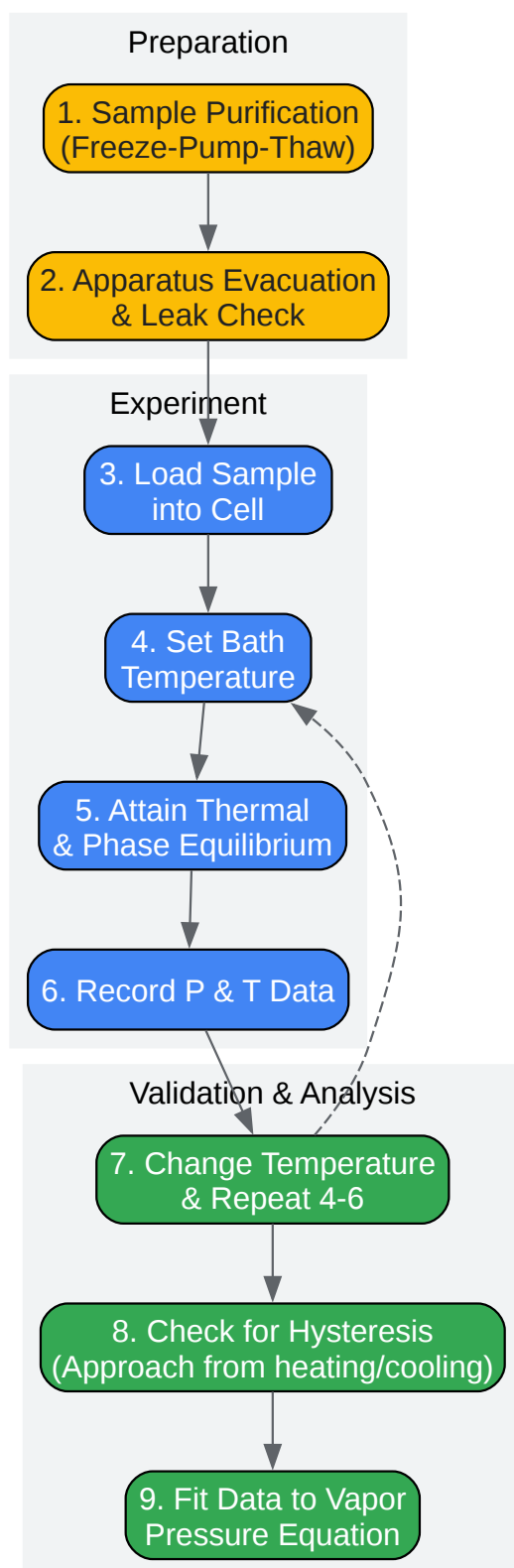
Methodology:

- Sample Purification (Trustworthiness Pillar):
 - Obtain a high-purity sample of R-13.
 - Perform several freeze-pump-thaw cycles. This involves freezing the R-13 with liquid nitrogen, evacuating the non-condensable gases (like air) from the headspace with a vacuum pump, and then thawing the R-13. This step is critical to remove dissolved gases that would otherwise contribute to the total pressure, creating a significant source of error. Repeat until the pressure reading above the frozen solid at vacuum is negligible.

- Apparatus Preparation:
 - Utilize a high-pressure vessel (equilibrium cell) made of an inert material (e.g., stainless steel).
 - Connect the cell to a high-accuracy pressure transducer (e.g., a vibrating quartz crystal or capacitance diaphragm gauge) and a vacuum system.
 - Thoroughly clean and then evacuate the entire apparatus to a high vacuum ($<10^{-5}$ mbar) to remove any residual air or contaminants.
- Sample Loading:
 - Carefully distill the purified R-13 sample into the pre-evacuated equilibrium cell. The amount should be sufficient to ensure a liquid-vapor equilibrium is maintained across the entire experimental temperature range.
- Thermostatic Control (Expertise Pillar):
 - Immerse the equilibrium cell in a precision liquid bath (e.g., ethanol or a silicone oil bath) with high thermal stability (± 0.01 K).
 - Use a calibrated platinum resistance thermometer (PRT) placed in close proximity to the cell to measure the temperature accurately. The choice of bath fluid and control system is dictated by the desired temperature range and ensures uniform, stable temperature.
- Data Acquisition and Validation:
 - Set the thermostatic bath to the desired temperature.
 - Allow the system to reach thermal and vapor-liquid equilibrium. This is confirmed by monitoring the pressure reading until it remains constant over an extended period (e.g., less than 0.01% change over 30 minutes).
 - Record the stabilized pressure and the corresponding temperature.
 - Approach each temperature setpoint from both a higher and lower temperature to check for hysteresis, ensuring a true equilibrium state is measured. This is a key self-validating

step.

- Repeat measurements at various temperatures to construct the vapor pressure curve.



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Caption: Workflow for the experimental determination of vapor pressure using the static method.

Safety and Handling

As a liquefied gas under pressure, R-13 presents specific physical and health hazards.[8]

- **Asphyxiation Hazard:** R-13 is heavier than air and can displace oxygen in confined spaces, leading to asphyxiation.[8] Proper ventilation is mandatory.
- **Frostbite Hazard:** Direct contact with the liquid or rapidly expanding gas can cause severe frostbite due to its low boiling point.[8] Appropriate personal protective equipment (PPE), including cryogenic gloves and safety goggles, must be worn when handling the liquid.
- **High-Pressure Hazard:** Cylinders contain gas under high pressure and may explode if heated.[8] Cylinders must be stored in a cool, well-ventilated area away from direct sunlight and heat sources.
- **Decomposition:** At high temperatures ($>250^{\circ}\text{C}$), R-13 can decompose to form toxic and corrosive compounds, including hydrochloric acid (HCl), hydrofluoric acid (HF), and carbonyl halides.[8]

Conclusion

Monochlorotrifluoromethane (R-13) possesses well-defined thermodynamic properties that made it a valuable refrigerant for very low-temperature applications. This guide has provided a consolidated source of its key physical, caloric, and transport properties, grounded in authoritative data and models. The experimental protocols and causal explanations herein are designed to uphold scientific integrity and provide researchers with a robust understanding of not just the data, but the methodology behind its acquisition. While its significant adverse environmental impact has rightly led to its global phase-out, the study of its properties remains a pertinent field for atmospheric science and for the development of sustainable next-generation refrigeration technologies.

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